

Caesalmin B natural sources and distribution

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Compound of Interest

Compound Name: *Caesalmin B*

Cat. No.: *B018852*

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An In-depth Technical Guide to **Caesalmin B**: Natural Sources, Distribution, and Biological Insights

For: Researchers, Scientists, and Drug Development Professionals

Abstract

Caesalmin B is a prominent member of the cassane-type furanoditerpenoid class of natural products. This technical guide provides a comprehensive overview of its primary natural sources, geographical distribution, and methods for its isolation. While specific biological pathways for **Caesalmin B** are still under investigation, this document details the well-elucidated anti-inflammatory mechanism of a closely related compound, Caesalpinin M2, which involves the modulation of the glucocorticoid receptor (GR) and nuclear factor-kappa B (NF-κB) signaling pathway. This information provides a valuable framework for future research and drug development efforts centered on **Caesalmin B** and related diterpenoids.

Introduction to Caesalmin B

Caesalmin B is a complex diterpenoid characterized by a cassane skeleton fused with a furan ring. Diterpenoids from the genus *Caesalpinia* are of significant interest to the scientific community due to their structural diversity and a broad spectrum of pharmacological properties, including anti-inflammatory, antiviral, antimalarial, and cytotoxic activities[1][2]. **Caesalmin B**, with the molecular formula $C_{22}H_{28}O_6$, has been identified as a key constituent in several *Caesalpinia* species[3]. Its structural complexity and potent bioactivities make it a compelling candidate for further pharmacological investigation and development.

Natural Sources and Geographical Distribution

Caesalmin B is primarily isolated from plants belonging to the genus *Caesalpinia* (Family: Fabaceae). These plants are typically prickly shrubs and trees found in tropical and subtropical regions across the globe.

Primary Botanical Sources:

- Caesalpinia minax* Hance: This species is a significant source of **Caesalmin B** and a wide array of other cassane diterpenoids[4][5][6]. It is widely distributed in Southeast Asia.
- Caesalpinia cristata* L. (syn. *Guilandina bonduc*, *Caesalpinia bonducella*): Commonly known as Fever Nut or Latakaranja, this prickly shrub is found throughout the hotter regions of India, Sri Lanka, Myanmar, and other tropical areas[1][2][3][7][8]. Its seeds, in particular, are a rich source of caesalpins and caesalmins, including **Caesalmin B**[1][2][3].

The distribution of these plants across tropical and subtropical Asia makes them accessible sources for the isolation of **Caesalmin B** and related compounds for research purposes.

Quantitative Data on Isolation

While precise yields can vary significantly based on the plant's geographical origin, harvest time, and the specific extraction and purification protocol employed, the literature provides examples of the quantities of related diterpenoids that can be isolated. This data offers a benchmark for extraction efficiency.

Compound	Plant Source	Starting Material	Yield	Reference
1-Deacetoxy-1-oxocaesalmin	<i>Caesalpinia minax</i>	5.0 kg of dried, ground seeds	18 mg	[7]
Caesalpins A-H	<i>Caesalpinia minax</i>	Ethyl acetate extract of seeds	Not specified	[9]
Caesalminaxins O-T	<i>Caesalpinia minax</i>	Seeds	Not specified	[6]

Note: Specific yield for **Caesalmin B** was not detailed in the surveyed literature, but its presence alongside these compounds suggests a comparable isolation scale.

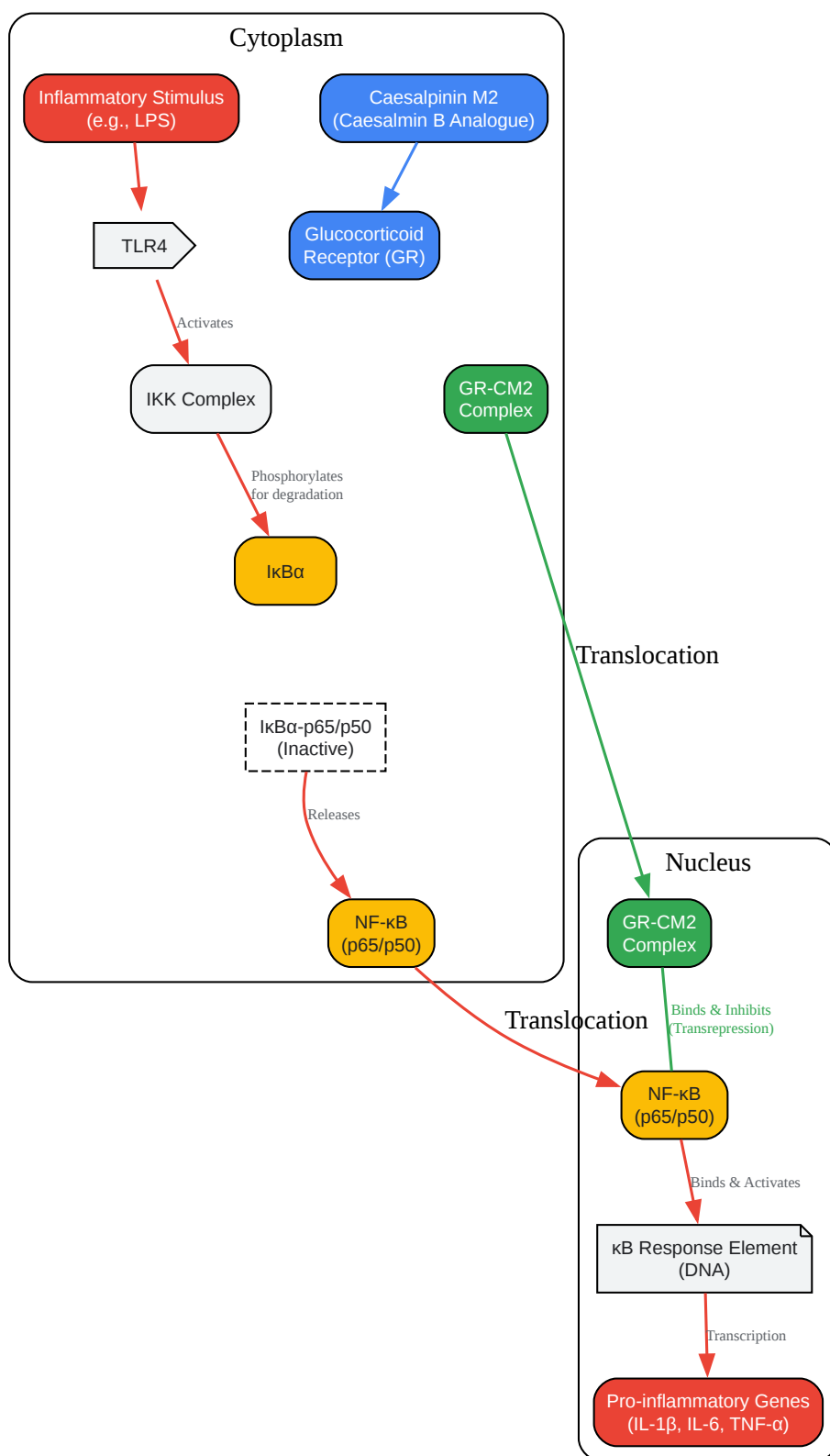
Experimental Protocols: Isolation and Purification

The isolation of **Caesalmin B** and other cassane furanoditerpenoids typically follows a multi-step process involving solvent extraction and chromatography. The following is a generalized protocol synthesized from methodologies reported for isolating compounds from *Caesalpinia minax* and *Caesalpinia crista*^{[7][10][11]}.

General Experimental Workflow

The logical flow from raw plant material to pure compound is a critical process for natural product chemists. It involves systematic extraction, separation based on polarity, and purification to isolate the target molecule.





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